

# Strontium peroxide in the formulation of military pyrotechnic compositions

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## Compound of Interest

Compound Name: *Strontium peroxide*

Cat. No.: *B074079*

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## Application Notes: Strontium Peroxide in Military Pyrotechnics

### Introduction

**Strontium peroxide** ( $\text{SrO}_2$ ) is an inorganic compound utilized in military pyrotechnic compositions primarily as a high-temperature oxidizer and a red color-imparting agent.[1][2] Its dual functionality makes it a valuable component in various applications, including tracer ammunition, signal flares, and igniter mixtures.[3][4] When heated, **strontium peroxide** decomposes to strontium oxide ( $\text{SrO}$ ) and oxygen, providing the necessary oxidant for the combustion of a fuel, typically a metal powder like magnesium.[2][5] The strontium atoms, when excited in the high-temperature flame, emit light in the deep red portion of the spectrum, which is critical for signaling and tracking applications.[5][6]

## Physicochemical Properties of Strontium Peroxide

A summary of the key physical and chemical properties of **strontium peroxide** is presented below. These properties are critical for formulation design, safety, and performance prediction.

Property	Value	Source(s)
Chemical Formula	SrO <sub>2</sub>	[2]
Molar Mass	119.619 g/mol	[2]
Appearance	White, odorless powder	[2][3]
Density	4.56 g/cm <sup>3</sup> (anhydrous)	[2]
Decomposition Point	215 °C (419 °F; 488 K)	[2][3]
Theoretical Active Oxygen	13.38%	[7]
Solubility	Slightly soluble in water; Insoluble in acetone	[2][8]
Hazards	Strong Oxidizer; May explode from friction, heat, or contamination	[9][10]

## Applications and Formulations

**Strontium peroxide** is a key ingredient in pyrotechnic formulations that require a distinct red color, particularly for military use.

- **Tracer Ammunition:** In tracer rounds, SrO<sub>2</sub> provides both the oxygen to sustain the combustion of the metallic fuel (e.g., magnesium) and the strontium atoms that produce a bright red light, allowing the shooter to visually track the projectile's trajectory.[1][5]
- **Igniter Mixtures:** It is used in igniter compositions designed to initiate the main pyrotechnic charge.[11] These mixtures are formulated to be sensitive enough to be ignited by the propellant charge while providing sufficient heat and flame to reliably ignite the main tracer or flare composition.[12]
- **Red Signal Flares:** While strontium nitrate is also common, **strontium peroxide** is used in flare compositions to produce a vivid red color for signaling purposes.[3][4]

The following table summarizes several military pyrotechnic formulations containing **strontium peroxide**.

Composit ion ID / Applicati on	Strontium Peroxide (wt. %)	Strontium Nitrate (wt. %)	Magnesium Powder (wt. %)	Binder / Fuel (wt. %)	Other (wt. %)	Source(s)
Delay Non- Tracing Igniter	90%	-	5%	5% (Calcium Resinate)	-	[11]
I-136 Igniter	90%	-	-	10% (Calcium Resinate)	-	[12]
Polyuretha ne Igniter (Ideal)	88%	-	-	12% (Polyuretha ne Resin)	-	[12]
Red Tracer #12 (M62)	19.8%	41.9%	23.1%	12.9% (PVC), 2.3% (Calcium Resinate)	-	[13]
Red Tracer #15 (M242)	22.1%	34.5%	19.8%	12.6% (PVC), 4.3% (Calcium Resinate)	6.7% (Oxamide)	[14]
Dim Tracer (R 440)	Present	-	Present	Present* (Calcium Resinate)	Barium Peroxide, Magnesium Carbonate	[5]

\*Note: Specific percentages for the R 440 composition are not provided in the search results.

## Experimental Protocols

Protocol 1: General Preparation of a **Strontium Peroxide**-Based Pyrotechnic Composition

This protocol provides a generalized method for the preparation of a pyrotechnic composition, such as an igniter or tracer mix. Warning: Preparation of pyrotechnic compositions is hazardous and should only be performed by trained professionals in a controlled environment with appropriate safety measures, including electrostatic discharge protection.

#### Materials:

- **Strontium Peroxide** ( $\text{SrO}_2$ )
- Fuel (e.g., Magnesium powder, atomized)
- Binder (e.g., Calcium Resinate, Polyurethane, PVC)
- Solvent (if required, e.g., Acetone for polyurethane, historically carbon tetrachloride for calcium resinate)[11][12]
- Anti-static weighing boats and tools
- Sieves (e.g., 40-mesh)
- Remote or robotic mixer/blender
- Drying oven with temperature control
- Press for consolidation

#### Methodology:

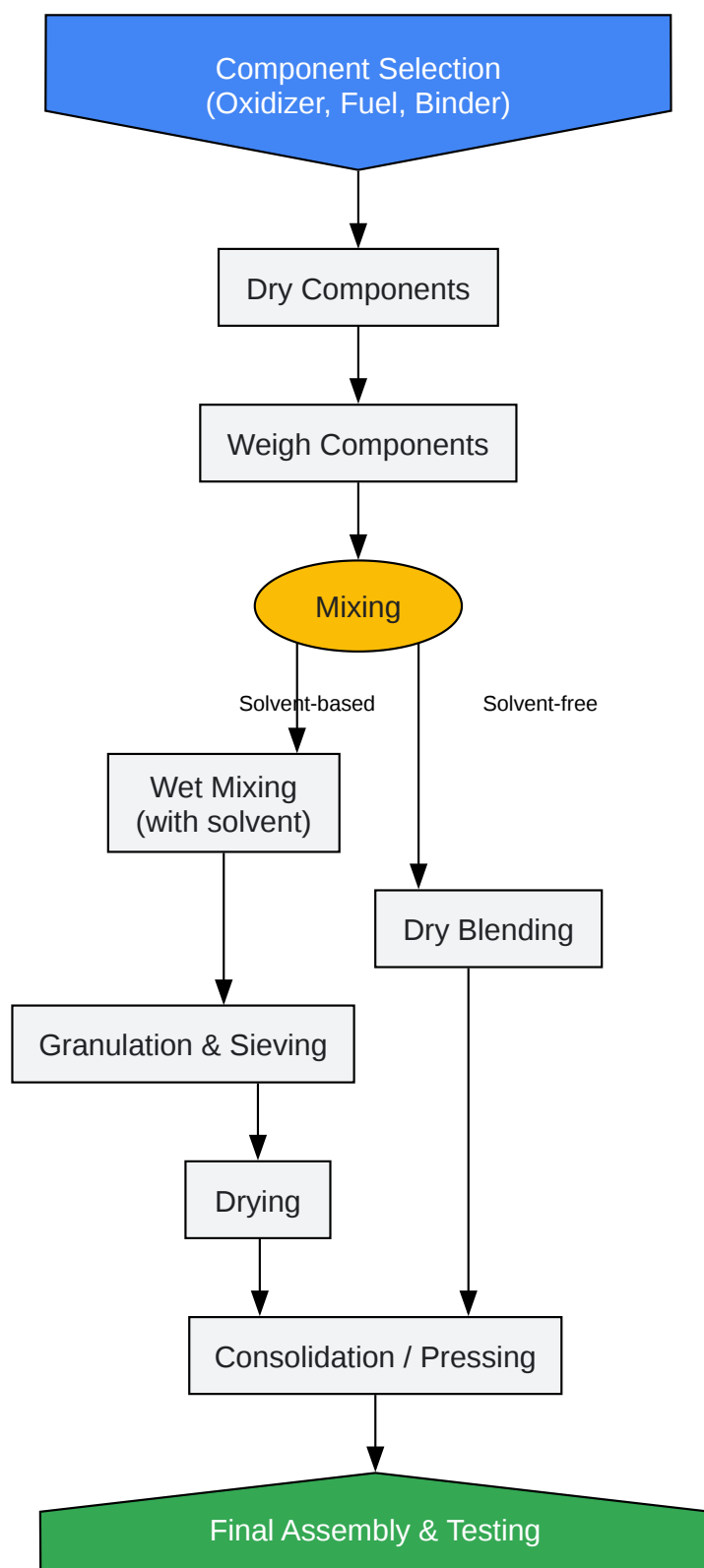
- **Drying:** Individually dry all powdered components in an oven at a suitable temperature (e.g., 50-60 °C) overnight to remove moisture, which can affect stability and performance.
- **Weighing:** Carefully weigh each component according to the formulation percentages in a static-controlled environment.
- **Mixing:**
  - **Wet Method** (for solvent-based binders): i. In a non-sparking mixing vessel, dissolve the binder (e.g., calcium resinate) in the appropriate solvent.[12] ii. Gradually add the oxidizers

(**strontium peroxide**, strontium nitrate) to the binder solution while mixing slowly. iii.

Carefully add the metallic fuel (e.g., magnesium powder) to the wet slurry. Mix until a homogenous paste is formed.

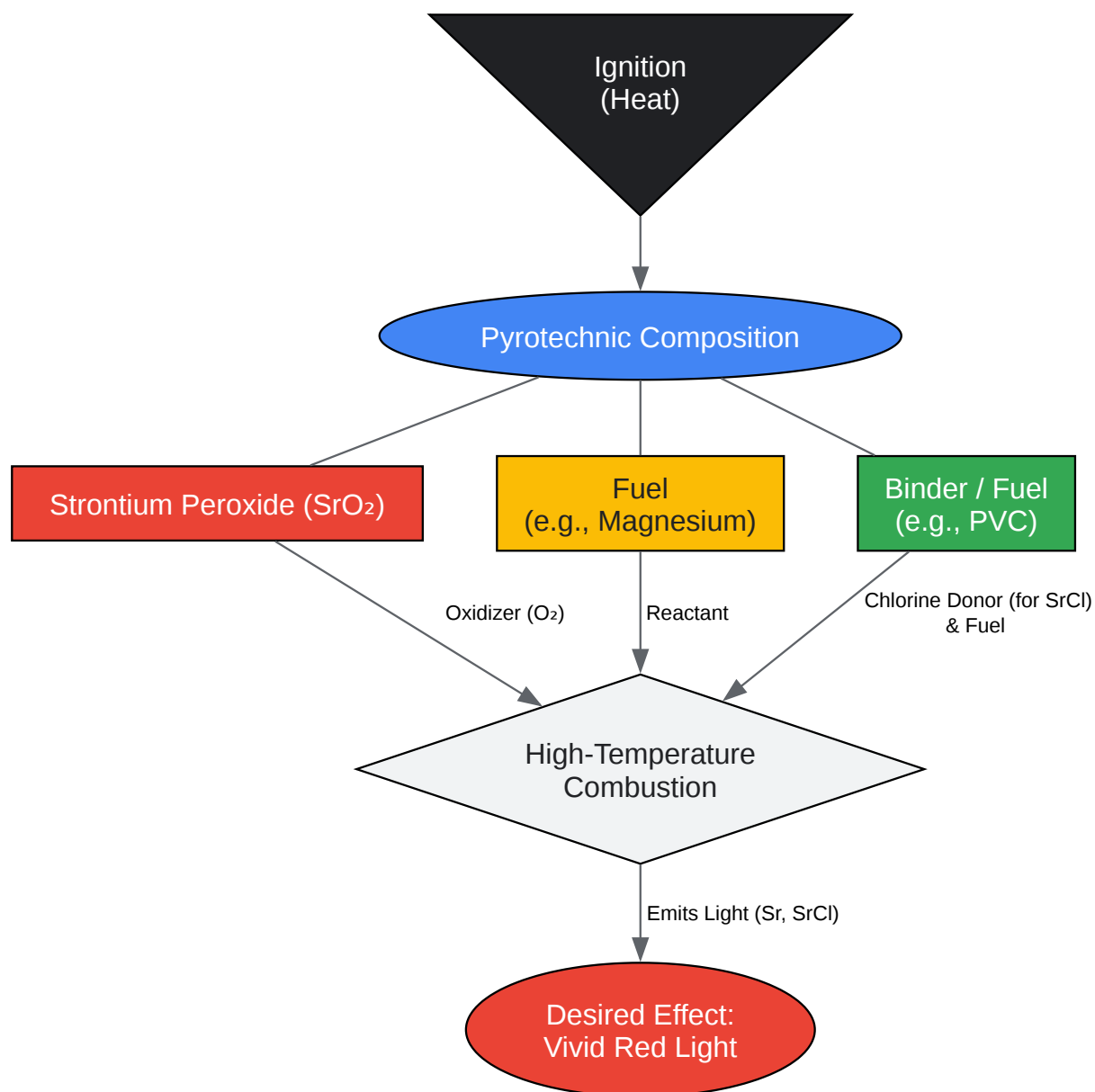
- Dry Method: i. Place all dry components into a remote-operated blender (e.g., Turbula mixer). ii. Mix the powders for a specified duration (e.g., 20-30 minutes) until the mixture is homogenous. This method is often used for compositions that are pressed dry.
- Granulation:
  - For wet-mixed compositions, spread the resulting paste in a thin layer in shallow pans and allow the solvent to evaporate in a well-ventilated area.
  - Once dry, the resulting cake is carefully broken up and passed through a sieve of a specified mesh size to achieve the desired granule size.[\[11\]](#)
- Consolidation: The granulated powder is loaded into the final device (e.g., a tracer cavity or flare tube) and consolidated to the required density using a hydraulic or pneumatic press.

## Visualizations



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Caption: Workflow for the preparation of pyrotechnic compositions.



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Caption: Functional roles of components in a red tracer formulation.

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